

Comprehensive Characterization Guide: Ethyl 1-(pyridin-3-yl)cyclopropanecarboxylate

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Compound of Interest

Compound Name: Ethyl 1-(pyridin-3-yl)cyclopropanecarboxylate
CAS No.: 351421-95-9
Cat. No.: B1629043

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CAS Number: 351421-95-9 Molecular Formula: C₁₁H₁₃NO₂ Molecular Weight: 191.23 g/mol

Executive Summary & Core Directive

This guide provides a rigorous technical analysis of **Ethyl 1-(pyridin-3-yl)cyclopropanecarboxylate**, a critical pharmaceutical intermediate often used in the synthesis of kinase inhibitors and other bioactive molecules. Unlike standard datasheets, this document focuses on comparative validation: benchmarking experimental Elemental Analysis (EA) data against theoretical standards and orthogonal analytical methods (HPLC, NMR).

Why This Matters: In drug development, the purity of the cyclopropane ring formation is pivotal. Incomplete alkylation or residual solvents can skew biological assays. This guide empowers you to interpret your EA data to detect specific impurities that HPLC might miss.

Technical Specifications: The "Gold Standard"

To validate the identity and purity of your synthesized or purchased batch, you must compare your experimental results against the theoretical elemental composition.

Theoretical Elemental Analysis (Combustion Data)

The following table establishes the baseline for a 100% pure, solvent-free sample.

Element	Symbol	Count	Atomic Mass	Total Mass Contribution	Theoretical % (w/w)
Carbon	C	11	12.011	132.12	69.09%
Hydrogen	H	13	1.008	13.10	6.85%
Nitrogen	N	1	14.007	14.01	7.32%
Oxygen	O	2	15.999	32.00	16.73%
Total	191.23	100.00%			

Critical Insight: A deviation of >0.4% from these values typically indicates <95% purity or the presence of specific contaminants (detailed in Section 3).

Comparative Analysis: Interpreting Your Data

Experimental data rarely matches the theoretical values perfectly. This section guides you through interpreting deviations by comparing "Ideal" vs. "Typical Impure" profiles.

Scenario Analysis: What Your Data Is Telling You

Use this comparative table to diagnose the state of your sample.

Scenario	Carbon (%C)	Hydrogen (%H)	Nitrogen (%N)	Likely Diagnosis	Action Required
Ideal	69.09 ± 0.3	6.85 ± 0.3	7.32 ± 0.3	High Purity (>98%)	Proceed to next step.
Hydrated	Low (<68.5)	High (>7.[1] [2]0)	Low (<7.[1]2)	Residual Moisture	Dry sample under vacuum (40°C, 12h).
Solvated (EtOAc)	High (>69.5)	High (>7.[1] [2]0)	Low (<7.0)	Residual Ethyl Acetate	Extended drying or recrystallization.
Incomplete Rxn	High (>70.0)	Variable	High (>8.0)	Mono-alkylated Impurity	Re-purify via column chromatography.
Hydrolyzed	Low (<67.0)	Low (<6.5)	High (>7.[1] [2]5)	Free Acid Formation	Check storage conditions (moisture sensitivity).

Methodological Comparison: EA vs. Orthogonal Techniques

Why perform Elemental Analysis when you have HPLC?

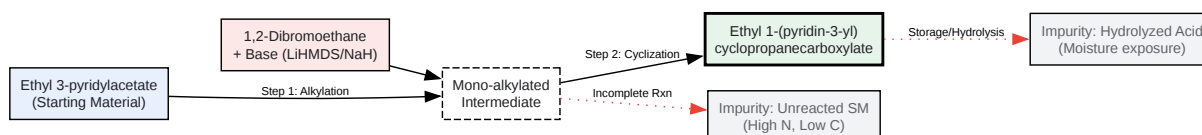
Feature	Elemental Analysis (CHN)	HPLC (UV/Vis)	¹ H NMR
Primary Detection	Bulk elemental ratio (C, H, N).	Chromophores (UV absorption).	Proton environments.
Blind Spot	Cannot distinguish isomers.	Inorganic salts, moisture, non-UV active impurities.	Trace inorganic salts.
Best For	Confirming bulk purity & solvent/moisture levels.	Quantifying organic impurities & isomers.	Structural verification.
Verdict	Essential for "weighable" purity.	Essential for "chromatographic" purity.	Essential for identity.

Synthesis & Impurity Logic

To understand why your EA data might deviate, you must understand the synthesis pathway. The most common route involves the dialkylation of ethyl 3-pyridylacetate.

Synthesis Pathway Diagram

The following diagram illustrates the synthesis flow and potential impurity introduction points.



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Caption: Synthesis workflow showing the critical cyclization step where mono-alkylated impurities or unreacted starting materials can persist, affecting the final CHN profile.

Experimental Protocol: Validating Your Batch

This protocol ensures your EA data is reproducible and accurate.

Step 1: Sample Preparation (Crucial)

- **Drying:** The cyclopropane ester can be hygroscopic or trap solvents. Dry 50 mg of the sample in a vacuum oven at 40°C for 12 hours prior to analysis.
- **Homogenization:** If the sample is a solid, grind it to a fine powder using an agate mortar to ensure uniform combustion.
- **Weighing:** Weigh 2–3 mg (± 0.001 mg) into a tin capsule. Fold the capsule tightly to exclude air.

Step 2: Analysis Parameters (Combustion)

- **Method:** Flash Combustion (Dumas Method).
- **Combustion Temp:** 950–1000°C (Ensure complete oxidation of the pyridine ring).
- **Carrier Gas:** Helium (High Purity >99.999%).
- **Oxygen Loop:** Optimized for 2-3 mg organic sample.

Step 3: Data Validation

- **Run a Standard:** Run a standard (e.g., Acetanilide) before your sample to verify instrument calibration.
- **Triplicate Analysis:** Always run in triplicate. If the %C varies by >0.3% between runs, the sample is non-homogeneous or insufficiently dried.

References

- PubChem. (2025). **Ethyl 1-(pyridin-3-yl)cyclopropanecarboxylate** (Compound Summary). National Library of Medicine. [[Link](#)] (Note: Link directs to the acid/derivative record for structural verification).

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Sources

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